

Commercial Availability and Technical Guide for Propargyl-PEG3-Boc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propargyl-PEG3-Boc

Cat. No.: B610236

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propargyl-PEG3-Boc is a heterobifunctional linker molecule widely utilized in the fields of bioconjugation and drug discovery, particularly in the development of Proteolysis Targeting Chimeras (PROTACs). This technical guide provides a comprehensive overview of its commercial availability, key technical data, and detailed experimental protocols for its application.

PROTACs are novel therapeutic modalities that leverage the cell's natural protein degradation machinery, the ubiquitin-proteasome system, to selectively eliminate target proteins of interest. [1] A typical PROTAC molecule consists of a ligand that binds to the target protein, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects the two. [2] The linker plays a crucial role in the efficacy of the PROTAC, influencing its solubility, cell permeability, and the geometry of the ternary complex formed between the target protein, the PROTAC, and the E3 ligase. [2]

Propargyl-PEG3-Boc serves as a versatile building block for the synthesis of these linkers. It features a terminal alkyne group (propargyl) for click chemistry, a tri-ethylene glycol (PEG3) spacer to enhance hydrophilicity, and a Boc-protected amine for subsequent conjugation. [3]

Commercial Availability

Propargyl-PEG3-Boc and its derivatives are commercially available from a variety of chemical suppliers. The table below summarizes key information from several vendors.

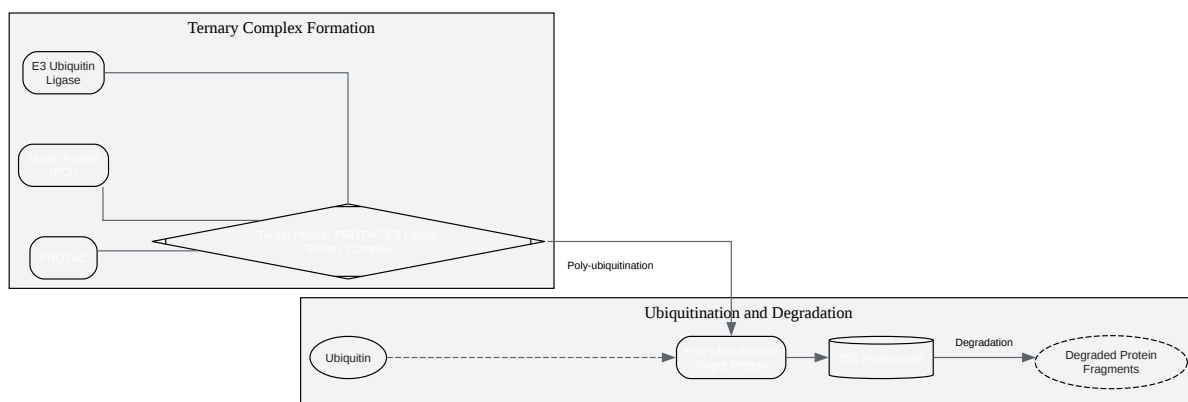
Supplier	Product Name	CAS Number	Molecular Weight (g/mol)	Purity
AxisPharm	t-Boc-N-Amido-PEG3-propargyl	1333880-60-6	287.36	≥95%
MedchemExpress	Boc-NH-PEG3-propargyl	-	-	-
ChemScene	Propargyl-PEG3-OCH2-Boc	888010-02-4	302.36	≥98%
BroadPharm	t-Boc-N-Amido-PEG3-propargyl	-	287.4	98%
Biopharma PEG	BOC-NH-PEG3-NH2 (related compound)	101187-40-0	292.4	≥95%

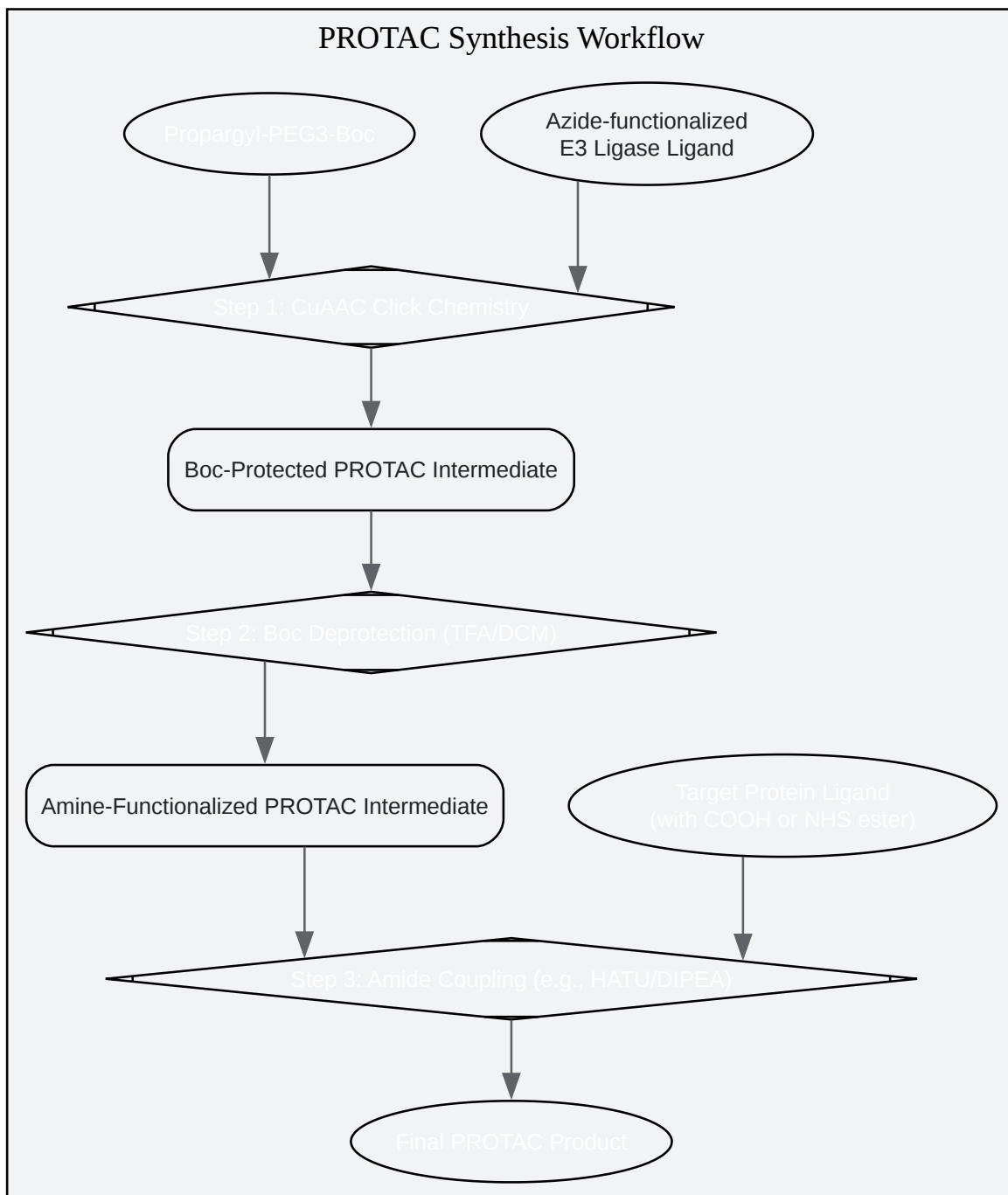
Core Applications and Mechanism of Action

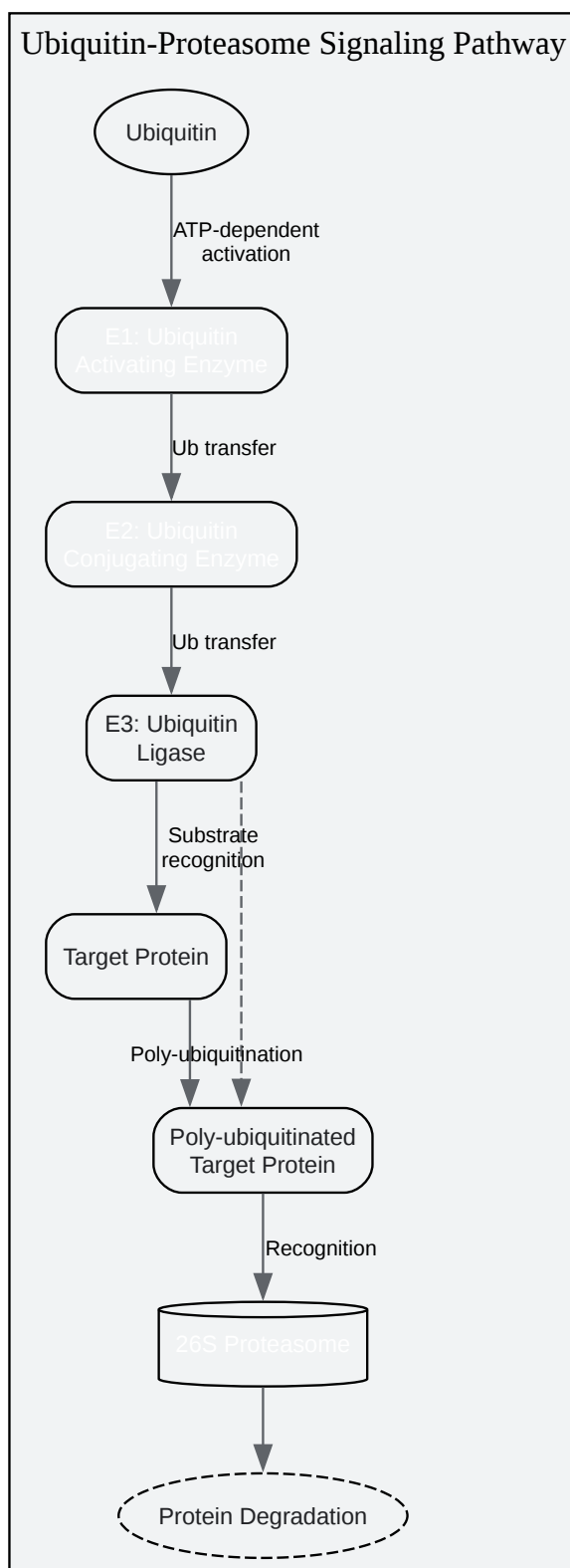
The primary application of **Propargyl-PEG3-Boc** is in the synthesis of PROTACs via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^{[3][4]} The propargyl group readily reacts with an azide-functionalized molecule to form a stable triazole linkage.^[5]

PROTAC Mechanism of Action

The PROTAC, containing the linker derived from **Propargyl-PEG3-Boc**, facilitates the formation of a ternary complex between the target protein and an E3 ubiquitin ligase.^[6] This proximity induces the E3 ligase to poly-ubiquitinate the target protein.^[7] The poly-ubiquitin chain acts as a signal for the 26S proteasome, which then recognizes and degrades the tagged protein.^[8] This catalytic process allows a single PROTAC molecule to induce the degradation of multiple target protein molecules.







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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for Propargyl-PEG3-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610236#commercial-availability-of-propargyl-peg3-boc]

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